

Introduction: Contextualizing 2-Chloro-6-methoxybenzaldehyde in Drug Discovery

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Compound of Interest

Compound Name: 2-Chloro-6-methoxybenzaldehyde

Cat. No.: B1589374

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2-Chloro-6-methoxybenzaldehyde is an aromatic aldehyde whose utility in modern synthetic chemistry is significant. Its substituted benzene ring, featuring both a chloro and a methoxy group, provides a versatile scaffold for building more complex molecular architectures.^[1] In the pharmaceutical and agrochemical sectors, it serves as a critical intermediate, a foundational piece in the synthesis of novel therapeutic agents, particularly anti-inflammatory and analgesic compounds, as well as dyes and other fine chemicals.^[1] The reactivity endowed by its functional groups makes it a valuable precursor for creating biologically active molecules.^[1]

However, the very reactivity that makes this compound a valuable synthetic building block also necessitates a thorough understanding of its potential hazards. This guide provides a comprehensive overview of the safety and handling precautions for **2-Chloro-6-methoxybenzaldehyde**, grounded in established safety data and protocols. It is designed to empower researchers to work confidently and safely, mitigating risks while harnessing the compound's full synthetic potential.

Hazard Identification and Risk Profile

Understanding the specific hazards associated with a chemical is the cornerstone of laboratory safety. **2-Chloro-6-methoxybenzaldehyde** is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary risks are associated with irritation and acute toxicity if ingested.

GHS Hazard Classification

The compound is consistently identified with the following hazard statements:

- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H302: Harmful if swallowed.[\[3\]](#)[\[5\]](#)

These classifications are represented by the GHS07 pictogram, an exclamation mark, which signals that the substance may cause less severe health effects but still requires careful handling.[\[4\]](#)[\[5\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Data sourced from PubChem and various supplier Safety Data Sheets.[\[3\]](#)[\[4\]](#)

The causality behind these classifications lies in the chemical's ability to interact with biological tissues. As an aldehyde, it can react with proteins and other biomolecules, leading to the observed irritant effects on the skin, eyes, and respiratory tract upon direct contact or inhalation.

Exposure Control and Personal Protective Equipment (PPE)

A self-validating safety protocol relies on a multi-layered approach to exposure control, combining engineering controls with rigorous PPE protocols.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **2-Chloro-6-methoxybenzaldehyde**, which is a solid that can form dust, is to ensure adequate ventilation.[\[6\]](#)[\[7\]](#)

- **Fume Hood:** All weighing and handling of the solid compound should be performed within a certified chemical fume hood.[\[2\]](#) This contains any dust or vapors, preventing inhalation.
- **Ventilation Systems:** The laboratory should be equipped with a general ventilation system that ensures a sufficient number of air changes per hour, preventing the accumulation of airborne contaminants.[\[6\]](#)
- **Emergency Equipment:** Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation where the chemical is handled.[\[6\]](#)

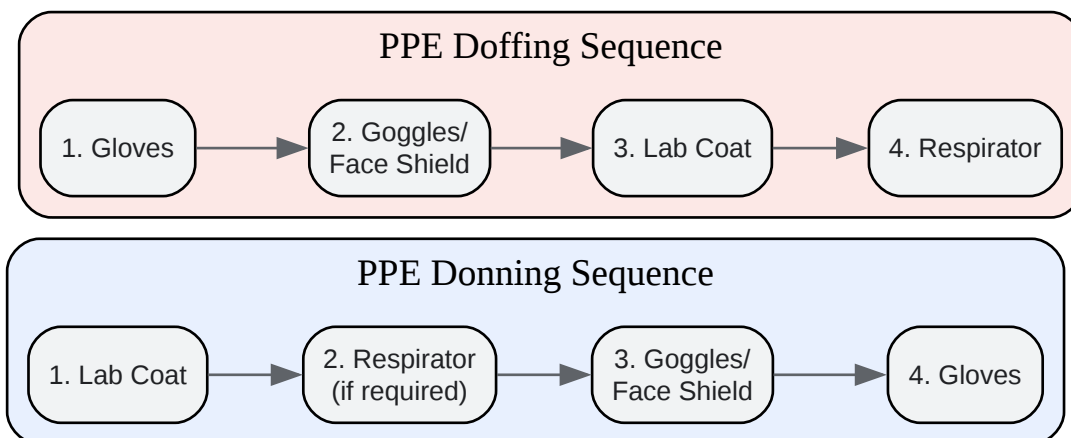
Personal Protective Equipment (PPE): The Essential Barrier

The selection of PPE must be based on a thorough risk assessment of the procedures being performed. The following are mandatory when handling **2-Chloro-6-methoxybenzaldehyde**:

- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 standards.[\[8\]](#) A face shield may be required for procedures with a high risk of splashing.
- **Skin Protection:**
 - **Gloves:** Wear compatible, chemical-resistant gloves.[\[4\]](#)[\[7\]](#) Nitrile gloves are a common choice, but it is crucial to check the manufacturer's permeation and breakthrough time data for the specific glove material. Always inspect gloves for damage before use and employ proper removal techniques to avoid skin contact.
 - **Lab Coat/Protective Clothing:** A lab coat is mandatory. For larger quantities or tasks with a higher risk of exposure, chemical-resistant clothing or an apron may be necessary to prevent skin exposure.[\[2\]](#)[\[4\]](#)

- **Respiratory Protection:** While engineering controls should be the primary method of respiratory protection, a NIOSH-approved respirator (such as a dust mask type N95 for solids) may be required if dusts are generated and ventilation is inadequate.

The following workflow diagram illustrates the mandatory sequence for donning and doffing PPE to prevent cross-contamination.



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Caption: PPE Donning and Doffing Workflow.

Safe Handling, Storage, and Emergency Protocols

Protocol for Safe Handling

Adherence to a strict handling protocol is non-negotiable.

- **Preparation:** Before handling, review the Safety Data Sheet (SDS) and ensure all necessary PPE and emergency equipment are available.
- **Work Area:** Conduct all work in a designated area, preferably within a fume hood, to minimize contamination.[2]
- **Dispensing:** Avoid generating dust when handling the solid.[7] Use non-sparking tools.
- **Hygiene:** Wash hands thoroughly with soap and water after handling and before leaving the lab, even if gloves were worn.[2][6] Do not eat, drink, or smoke in the work area.[9]

- Contamination: If clothing becomes contaminated, remove it immediately and wash it before reuse.[4]

Storage Requirements

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

- Container: Store in the original, tightly closed container.[2][6]
- Location: Keep in a cool, dry, and well-ventilated area.[2][7]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and strong bases.[6][8]
- Conditions to Avoid: Keep away from heat, direct sunlight, and sources of ignition.[2]

Emergency Response Protocols

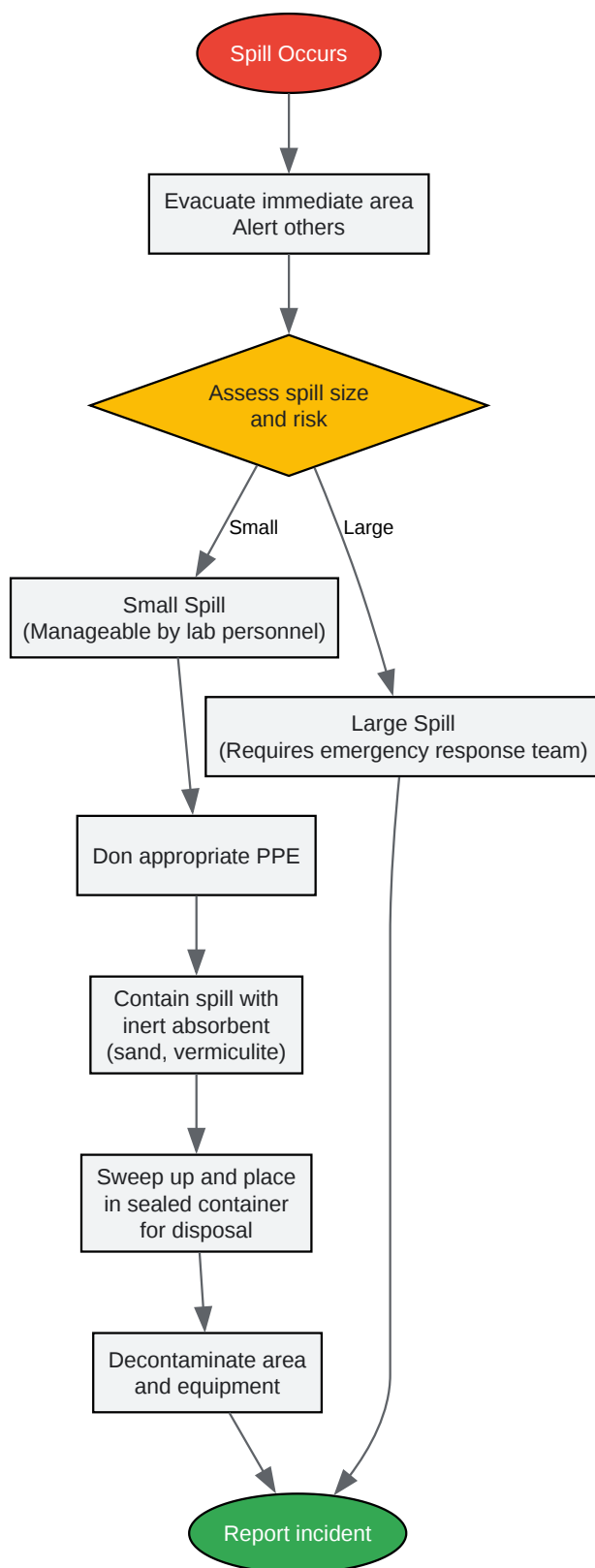
Rapid and correct response during an emergency can significantly reduce the severity of an incident.

3.3.1 First-Aid Measures

- Inhalation: Immediately remove the individual to fresh air and keep them at rest in a position comfortable for breathing.[2][4] If the person feels unwell or breathing is difficult, seek medical attention.[2][7]
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected skin with plenty of soap and water for at least 15 minutes.[2][4] If skin irritation occurs, get medical advice.[2]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[6] Remove contact lenses if present and easy to do.[2] If eye irritation persists, consult an ophthalmologist.[2][4]
- Ingestion: Wash out the mouth with water. Do not induce vomiting.[7] Never give anything by mouth to an unconscious person.[7] Call a poison center or doctor immediately.[7]

3.3.2 Accidental Release (Spill) Response

The following diagram outlines the logical workflow for responding to a spill.



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Caption: Chemical Spill Response Workflow.

3.3.3 Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide, or water spray.[2] Do not use a full water jet.[2]
- Specific Hazards: Combustion can produce toxic and irritating fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[2][6][10]
- Protective Actions: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[2][6]

Physicochemical and Toxicological Data

A summary of key data provides at-a-glance information for risk assessment.

Physical and Chemical Properties

Property	Value
CAS Number	29866-54-4[3]
Molecular Formula	C ₈ H ₇ ClO ₂ [3][5]
Molecular Weight	170.59 g/mol [3][5]
Appearance	Beige solid[1]
Storage Temperature	0-8 °C[1]

Toxicological Data

Endpoint	Species	Value	Reference
LD50 Oral	Rat	3,300 mg/kg	OECD Test Guideline 401[2]
LD50 Dermal	Rabbit	> 5,010 mg/kg	[2]

The LD50 (Lethal Dose, 50%) data indicate moderate acute toxicity if swallowed and low toxicity via skin contact. However, the primary hazards remain its irritant properties.[2]

Stability and Reactivity

- Chemical Stability: The compound is stable under recommended storage conditions.[8]
- Conditions to Avoid: High temperatures, heat, and sources of ignition.[2][6]
- Incompatible Materials: Strong oxidizing agents and strong bases.[6][8]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon oxides and hydrogen chloride gas.[6][10]

Conclusion

2-Chloro-6-methoxybenzaldehyde is an indispensable tool in the arsenal of the modern synthetic chemist. Its potential for building complex, biologically active molecules is clear. However, realizing this potential requires an unwavering commitment to safety. By understanding its hazard profile, implementing robust engineering controls, adhering to strict PPE and handling protocols, and being prepared for emergencies, researchers can mitigate the risks effectively. This guide serves as a technical framework to ensure that scientific discovery and personal safety proceed hand-in-hand.

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